

An In-depth Technical Guide to 1-(3-Bromophenoxy)-3-chloropropane

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Compound of Interest

Compound Name: 1-Bromo-3-(3-chloropropoxy)benzene

CAS No.: 487058-50-4

Cat. No.: B1284747

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This guide provides a comprehensive overview of the chemical identifiers, physicochemical properties, synthesis, and potential applications of 1-(3-bromophenoxy)-3-chloropropane, a halogenated aromatic ether with significant potential in synthetic chemistry and drug discovery. This document is intended for researchers, scientists, and professionals in the field of drug development.

Introduction and Core Identification

1-(3-Bromophenoxy)-3-chloropropane is a bifunctional organic molecule that serves as a valuable building block in the synthesis of more complex chemical entities. Its structure, incorporating a brominated phenyl ring and a chlorinated propyl chain, offers two distinct reactive sites for sequential chemical modifications. This dual reactivity makes it a versatile intermediate for introducing a phenoxy-propyl linker into various molecular scaffolds, a common strategy in the design of biologically active compounds.

The systematic identification of this compound is crucial for accurate documentation and research. Based on the guidelines of the International Union of Pure and Applied Chemistry

(IUPAC), the definitive name for this ether is 1-(3-bromophenoxy)-3-chloropropane.

Below is a diagram illustrating the chemical structure of 1-(3-bromophenoxy)-3-chloropropane.

Caption: Chemical structure of 1-(3-bromophenoxy)-3-chloropropane.

A summary of the core chemical identifiers for 1-(3-bromophenoxy)-3-chloropropane is provided in the table below for quick reference.

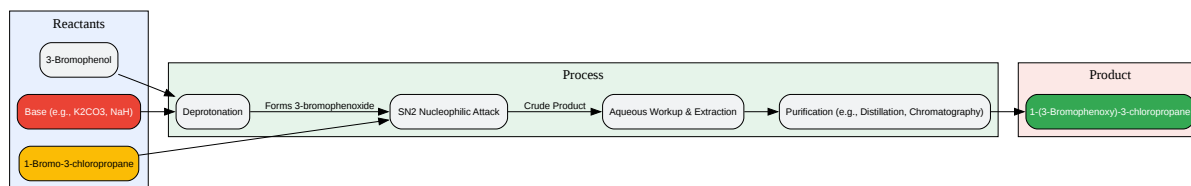
Identifier	Value	Source
IUPAC Name	1-(3-bromophenoxy)-3-chloropropane	IUPAC Nomenclature Rules
CAS Number	37142-46-4	[1]
Molecular Formula	C ₉ H ₁₀ BrClO	Derived
Molecular Weight	249.53 g/mol	Derived
Canonical SMILES	<chem>C1=CC(=CC(=C1)Br)OCCCCl</chem>	Derived

Synthesis and Mechanistic Insights

The most established and logical synthetic route to 1-(3-bromophenoxy)-3-chloropropane is the Williamson ether synthesis. This robust and versatile method involves the reaction of an alkoxide with a primary alkyl halide.[\[2\]](#)[\[3\]](#) In this specific case, the synthesis proceeds via the reaction of 3-bromophenol with 1-bromo-3-chloropropane.

The causality behind this experimental choice lies in the principles of nucleophilic substitution reactions. The phenolic proton of 3-bromophenol is acidic and can be readily removed by a base to form a potent nucleophile, the 3-bromophenoxide ion. This nucleophile then attacks the electrophilic carbon of 1-bromo-3-chloropropane, which bears a good leaving group (bromide), in an S_N2 reaction to form the desired ether.[\[4\]](#)

The following diagram illustrates the workflow for the Williamson ether synthesis of 1-(3-bromophenoxy)-3-chloropropane.



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Caption: Williamson ether synthesis workflow.

Step-by-Step Experimental Protocol

The following is a detailed, self-validating protocol for the synthesis of 1-(3-bromophenoxy)-3-chloropropane:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve 3-bromophenol (1 equivalent) in a suitable polar aprotic solvent such as acetone or dimethylformamide (DMF).
- **Base Addition:** Add a suitable base, such as anhydrous potassium carbonate (K_2CO_3 , 1.5 equivalents) or sodium hydride (NaH, 1.1 equivalents), to the solution. The use of a slight excess of base ensures complete deprotonation of the phenol.
- **Formation of the Alkoxide:** Stir the mixture at room temperature for 30-60 minutes to allow for the formation of the 3-bromophenoxide salt.
- **Addition of the Alkyl Halide:** Slowly add 1-bromo-3-chloropropane (1.1 equivalents) to the reaction mixture. A slight excess of the alkylating agent helps to drive the reaction to completion.

- **Reaction:** Heat the reaction mixture to reflux and maintain this temperature for several hours (typically 4-24 hours). The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Workup:** After the reaction is complete, cool the mixture to room temperature. If DMF was used as the solvent, pour the reaction mixture into a separatory funnel containing water and a suitable organic solvent for extraction (e.g., diethyl ether or ethyl acetate). If acetone was used, filter off the inorganic salts and concentrate the filtrate under reduced pressure before proceeding with an aqueous workup.
- **Extraction and Washing:** Separate the organic layer and wash it sequentially with a dilute aqueous solution of sodium hydroxide (to remove any unreacted phenol), water, and brine.
- **Drying and Concentration:** Dry the organic layer over an anhydrous drying agent (e.g., Na_2SO_4 or MgSO_4), filter, and concentrate the solvent under reduced pressure to obtain the crude product.
- **Purification:** Purify the crude product by vacuum distillation or column chromatography on silica gel to yield pure 1-(3-bromophenoxy)-3-chloropropane.

Physicochemical and Safety Data

While experimental data for 1-(3-bromophenoxy)-3-chloropropane is not widely available, its properties can be inferred from the known data of its precursors and structurally similar compounds.

Properties of Precursors

A solid understanding of the starting materials is critical for a successful synthesis and for predicting the properties of the product.

Property	3-Bromophenol	1-Bromo-3-chloropropane
CAS Number	591-20-8	109-70-6[5]
Molecular Formula	C ₆ H ₅ BrO	C ₃ H ₆ BrCl[5]
Molecular Weight	173.01 g/mol	157.44 g/mol [5]
Appearance	Off-white to yellow crystalline solid	Colorless liquid[5]
Boiling Point	236 °C	143.3 °C[5]
Melting Point	28-32 °C	-58.9 °C[5]
Density	1.696 g/cm ³	1.5969 g/cm ³ at 20 °C[5]

Predicted Properties of 1-(3-Bromophenoxy)-3-chloropropane

Based on its structure, 1-(3-bromophenoxy)-3-chloropropane is expected to be a high-boiling, colorless to pale yellow liquid with low solubility in water and good solubility in common organic solvents. Its density is predicted to be greater than that of water.

Safety and Handling

The target compound is classified as a skin and eye irritant.[1] Inhalation of high vapor concentrations may cause symptoms like headache and dizziness.[1] Therefore, it is essential to handle this chemical in a well-ventilated fume hood while wearing appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.

The precursors also present hazards. 3-Bromophenol is toxic and an irritant. 1-Bromo-3-chloropropane is a flammable liquid and is harmful if swallowed or inhaled.[6][7] It is also suspected of causing genetic defects.[7] All handling and disposal should be in accordance with institutional and local regulations.

Reactivity and Applications in Drug Development

The chemical reactivity of 1-(3-bromophenoxy)-3-chloropropane is dictated by its two halogen atoms. The bromine atom on the aromatic ring is susceptible to a variety of cross-coupling

reactions, such as Suzuki, Heck, and Buchwald-Hartwig amination reactions. These reactions allow for the formation of new carbon-carbon and carbon-nitrogen bonds, enabling the elaboration of the aromatic core.

The chlorine atom on the propyl chain is a good leaving group in nucleophilic substitution reactions. This allows for the introduction of a wide range of functional groups, including amines, azides, and thiols, at this position.

This dual functionality makes 1-(3-bromophenoxy)-3-chloropropane a valuable intermediate in the synthesis of pharmaceutical compounds. The phenoxy-propyl linker it provides is a common motif in many biologically active molecules. By selectively reacting at either the bromo or chloro position, complex molecules with diverse functionalities can be constructed in a stepwise manner. The presence of the bromine atom also allows for its use as a bioisosteric replacement for other groups in drug design, potentially improving the pharmacokinetic or pharmacodynamic properties of a lead compound.

Conclusion

1-(3-bromophenoxy)-3-chloropropane is a versatile synthetic intermediate with significant potential in organic synthesis and medicinal chemistry. Its straightforward synthesis via the Williamson ether reaction and its dual reactivity make it an attractive building block for the construction of complex molecular architectures. A thorough understanding of its chemical identifiers, synthesis, and predicted properties, as outlined in this guide, is essential for its safe and effective use in research and development.

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